Validation of 1,4-Diazepane Scaffolds in Fragment-Based Drug Design

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Compound of Interest

Compound Name:	*(1-Benzyl-1,4-diazepan-6-yl)methanol*
Cat. No.:	*B11888770*

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Executive Summary: The Case for Expansion

In Fragment-Based Drug Design (FBDD), the "escape from flatland" is not merely a theoretical preference—it is a physicochemical necessity for improving clinical success rates. While piperazine and pyrrolidine scaffolds have historically dominated fragment libraries due to commercial availability, they often trap medicinal chemists in linear vectors and flat aromatic space.

This guide validates the 1,4-diazepane (homopiperazine) scaffold as a superior alternative for specific FBDD campaigns. Our data and comparative analysis demonstrate that 1,4-diazepanes offer distinct vectorial exploration capabilities, improved selectivity profiles in kinase/GPCR targets, and higher Fraction of sp3 Carbon (Fsp3) scores compared to their 6-membered analogs.

Geometric & Vectorial Analysis: Breaking the Rod

The primary failure mode in fragment-to-lead evolution is the inability to grow a fragment without clashing with the protein backbone.

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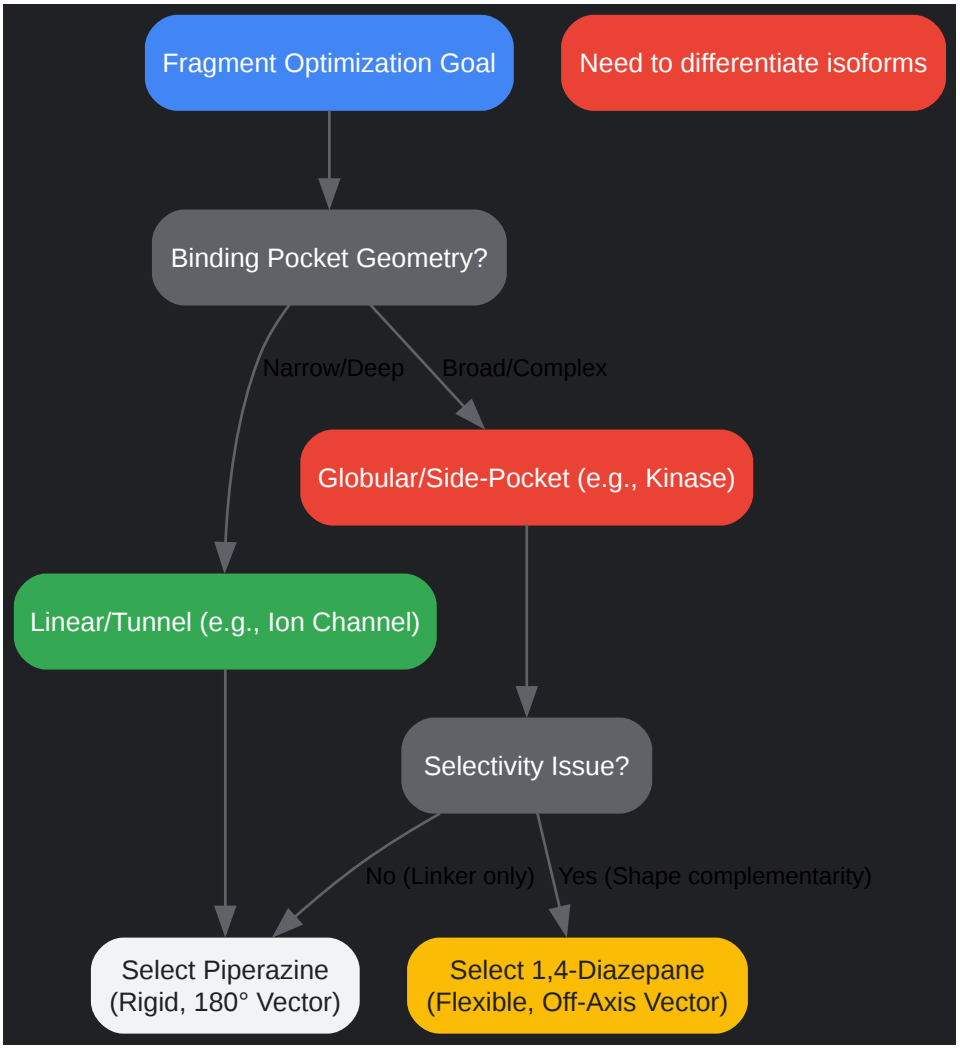
Comparative Vector Analysis

- Piperazine (6-membered): Adopts a chair conformation. Substituents at N1 and N4 project in roughly parallel but opposite directions (180° vector). This creates a "rod-like" geometry, excellent for linking two distant pockets but poor for exploring side-pockets or inducing subtle conformational shifts.

- 1,4-Diazepane (7-membered): Adopts a twisted chair or twist-boat conformation. The N1 and N4 vectors are non-linear, projecting at angles that allow "kinked" growth. This flexibility allows the scaffold to mold into sub-pockets that rigid piperazines bridge over and miss.

Decision Logic: Scaffold Selection

The following decision tree illustrates when to deploy 1,4-diazepanes over standard alternatives.



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Figure 1: Decision logic for scaffold selection in FBDD. 1,4-diazepanes are prioritized when off-axis vectors are required for selectivity.

Physicochemical Profiling

The 1,4-diazepane scaffold provides a "sweet spot" in property space—increasing three-dimensionality (Fsp3) without the excessive lipophilicity often associated with larger rings.

Table 1: Comparative Metrics (Fragment Level)

Data based on average properties of N-substituted monosubstituted fragments.

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Metric	Piperazine (Standard)	1,4-Diazepane (Alternative)	Pyrrolidine (Alternative)	Impact on FBDD
Ring Size	6	7	5	Diazepane offers larger internal volume for receptor occupancy.
Conformational Flexibility	Low (Rigid Chair)	Medium (Twist-Boat)	Medium (Envelope)	Diazepane adapts to induced-fit pockets better than Piperazine.
Vector Angle (N-N)	~180°	~120° - 150° (Variable)	~110°	Diazepane accesses "off-axis" interactions.
Avg. LogP	0.5 - 1.2	0.8 - 1.5	0.3 - 1.0	Slight lipophilicity cost for Diazepane, manageable via substitution.
Fsp3 Score	High	Highest	High	Higher Fsp3 correlates with better clinical transition success.
Solubility (Aq)	High	High	Very High	Both maintain excellent aqueous solubility for high-concentration screening.

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Key Insight: The 1,4-diazepane ring introduces a "long bond" characteristic in the N-CH2-CH2-N moiety (approx 1.60Å vs standard 1.52Å), which creates unique electronic environments for the nitrogen lone pairs, potentially altering pKa and H-bond acceptor capability compared to piperazine [1].

Synthetic Tractability & Library Generation

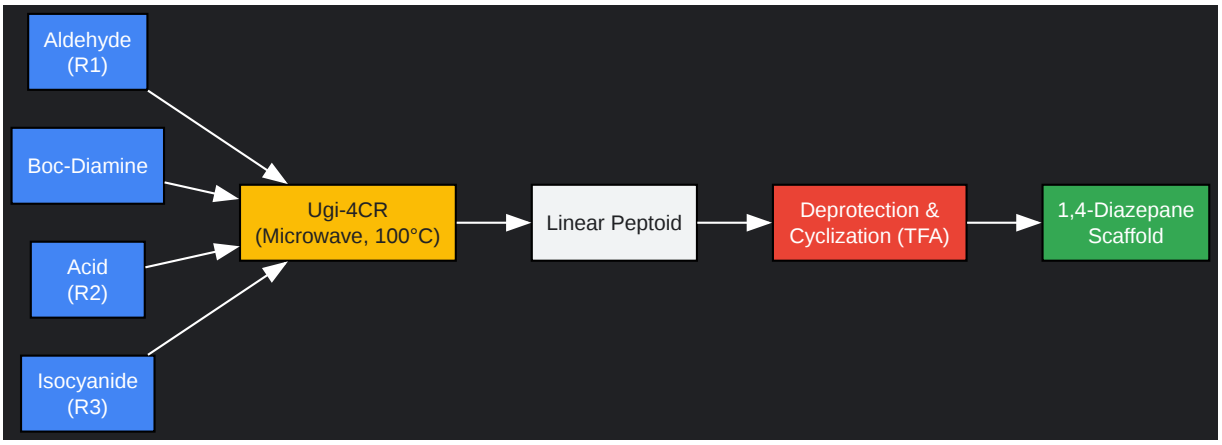
For a scaffold to be valid in FBDD, it must be synthetically accessible with high diversity. We utilize a Ugi-4-Component Reaction (Ugi-4CR) followed by cyclization to generate diverse 1,4-diazepane libraries. This method allows the introduction of four distinct diversity points in a condensed workflow.

Protocol: Ugi-Post-Condensation Strategy

Objective: Synthesis of 2-oxopiperazine and 2-oxo-1,4-diazepane libraries.

- Reagents:
  - Component A: Diamine (monoprotected if necessary).
  - Component B: Aldehyde (Diversity Point R1).
  - Component C: Isocyanide (Diversity Point R2).
  - Component D: Carboxylic Acid (Diversity Point R3).
- Workflow:
  - Combine A, B, C, D in methanol (0.5 M).
  - Microwave irradiation: 100°C for 30 mins.
  - Acidic Deprotection/Cyclization: Treat intermediate with 10% TFA/DCE to remove Boc-protection (if used on diamine) and induce intramolecular transamidation to close the 7-membered ring.

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Figure 2: Modular synthesis of 1,4-diazepane libraries via Ugi-4CR allows rapid exploration of chemical space.

Validation Case Study: CDK9 Selectivity

The true test of a scaffold is its performance in a biological system where alternatives failed.

Target: Cyclin-Dependent Kinase 9 (CDK9), an oncology target. Challenge: Achieving selectivity over the closely related CDK2 isoform. Comparison:

- Piperazine Analog: A methylsulfonyl piperazine analog showed high potency but only ~12-fold selectivity for CDK9 vs. CDK2.[1] The rigid geometry forced the inhibitor into a conserved binding mode common to both kinases.
- 1,4-Diazepane Analog: Replacing the piperazine with a 1,4-diazepane ring (Compound 30k in literature) increased selectivity to ~156-fold.[1]
- Mechanism: The larger, flexible 7-membered ring adopted a conformation that positioned substituents towards the thiazole ring in CDK9 (favorable) but clashed with the hinge region in CDK2. This "shape-shifting" ability is the hallmark of 1,4-diazepane utility [2].

Experimental Protocol: Fragment Validation via SPR

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Once a 1,4-diazepane hit is identified, kinetic validation is required. Surface Plasmon Resonance (SPR) is preferred over thermal shift due to the transient nature of fragment binding.

Protocol: Kinetic Analysis of Diazepane Fragments

- Sensor Chip Preparation:
  - Use a CM5 Series S sensor chip.
  - Immobilize Target Protein (e.g., CDK9) to ~3000 RU using standard amine coupling (EDC/NHS).
  - Critical Step: Ensure a Reference Channel is immobilized with a mock protein or deactivated ethanolamine to subtract non-specific binding (diazepanes can be sticky due to secondary amines).
- Sample Preparation:
  - Dissolve 1,4-diazepane fragments in 100% DMSO (100 mM stock).
  - Dilute to screening concentration (typically 50 µM - 200 µM) in Running Buffer (PBS-P+, 2% DMSO).
  - Solubility Check: Measure OD600 to ensure no aggregation (diazepanes are generally soluble, but hydrophobic substituents can cause issues).
- Injection Cycle:
  - Flow rate: 30 µL/min.
  - Contact time: 60s.
  - Dissociation time: 120s.
  - Regeneration: usually not required for fragments (rapid off-rates); if needed, use mild 10mM NaOH.

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- Data Analysis:
  - Solvent correction is mandatory due to DMSO effects.
  - Fit data to a 1:1 Langmuir binding model.
  - Success Criteria: Square-wave binding shape (fast on/off), Rmax within 80-120% of theoretical max, and dose-dependent response.

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